

Application Notes & Protocols for In Vivo Evaluation of ReN-1869 Hydrochloride

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Compound of Interest

Compound Name: ReN-1869 hydrochloride

CAS No.: 170149-76-5

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Executive Summary

ReN-1869 hydrochloride is a novel, selective histamine H1 receptor antagonist that demonstrates significant potential as a new therapeutic agent for chronic and neurogenic pain conditions.[1][2][3] Unlike traditional antihistamines, ReN-1869 is orally bioavailable and readily crosses the blood-brain barrier, allowing it to act on central pain pathways.[2] Preclinical studies have highlighted its efficacy in models of neuropathic and inflammatory pain, particularly in alleviating mechanical allodynia.[4] This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the design and execution of robust in vivo experimental programs to further characterize the pharmacokinetic, pharmacodynamic, and safety profiles of **ReN-1869 hydrochloride**. The protocols herein are designed to ensure scientific rigor, reproducibility, and adherence to the highest ethical standards in animal research.

Part 1: Scientific Rationale & Mechanism of Action

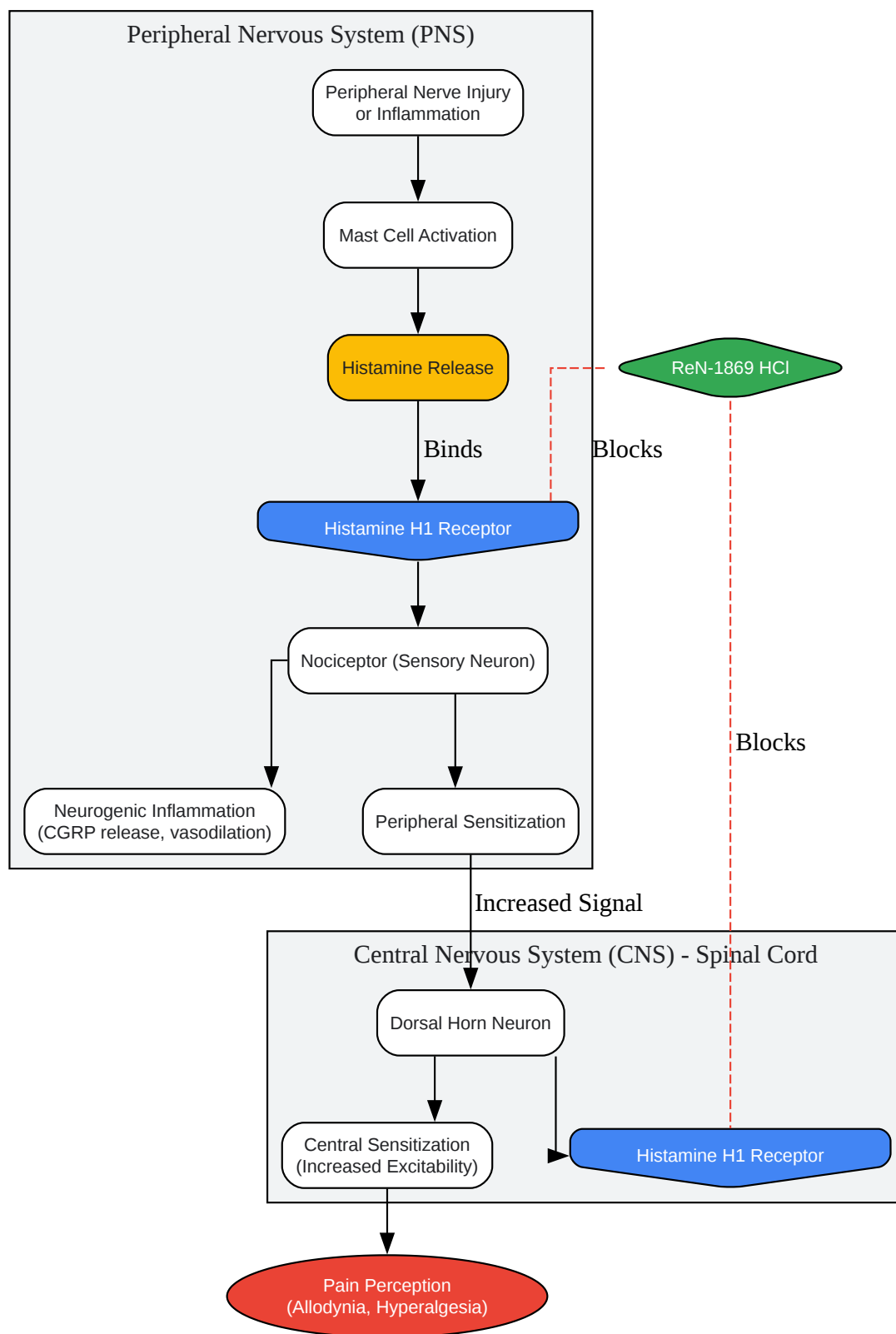
The rationale for evaluating ReN-1869 as an analgesic stems from the increasingly recognized role of histamine in pain signaling. Beyond its function in allergic responses, histamine released

from mast cells and neurons acts as a key neuromodulator in both the peripheral and central nervous systems.

Causality of Experimental Choice: Understanding the mechanism is crucial for selecting appropriate in vivo models. Histamine contributes to pain sensitization through several mechanisms:

- **Peripheral Sensitization:** Histamine directly activates nociceptors (pain-sensing neurons) and enhances their sensitivity to other stimuli.
- **Neurogenic Inflammation:** It causes the release of other pro-inflammatory mediators, such as Calcitonin Gene-Related Peptide (CGRP), from sensory nerve endings, leading to vasodilation and plasma extravasation.[2]
- **Central Sensitization:** In the spinal cord dorsal horn, histamine can enhance the excitability of neurons involved in pain transmission.

ReN-1869, by selectively antagonizing the H1 receptor, is hypothesized to interrupt these processes. Its demonstrated efficacy against histamine-evoked edema and neurogenic pain, but not in non-neurogenic models like carrageenan-induced edema, strongly supports this targeted mechanism.[1][2] This specificity makes models of neuropathic pain, where central and neuro-immune mechanisms are prominent, the most relevant for efficacy testing.



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Caption: Proposed mechanism of ReN-1869 in modulating pain pathways.

Part 2: Ethical Conduct in Animal Research

All in vivo research must be conducted with the highest degree of ethical consideration. The experimental design must be prospectively reviewed and approved by an accredited Institutional Animal Care and Use Committee (IACUC) or an equivalent ethics committee.

The Three R's (3Rs) Principle: This framework is mandatory for ethical research.^[5]

- **Replacement:** Use non-animal methods where possible. For complex systemic effects like pain and pharmacokinetics, in vivo studies are often necessary.
- **Reduction:** Use the minimum number of animals required to obtain statistically significant and scientifically valid data. Employ power analysis to justify sample sizes.
- **Refinement:** Optimize all procedures to minimize animal pain, suffering, and distress. This includes using appropriate anesthesia and analgesia, defining humane endpoints, and providing environmental enrichment.^{[6][7]}

All reporting of study results should adhere to the ARRIVE (Animal Research: Reporting of In Vivo Experiments) guidelines to ensure transparency and reproducibility.^[8]

Part 3: Pharmacokinetic (PK) Study Design

Objective: To characterize the absorption, distribution, metabolism, and excretion (ADME) profile of **ReN-1869 hydrochloride** in a relevant rodent species (e.g., Sprague-Dawley rat), determining key parameters such as bioavailability, half-life ($t_{1/2}$), maximum concentration (C_{max}), and clearance.^[9]

Trustworthiness through Design: A robust PK study is the foundation for interpreting efficacy and toxicology data. Understanding the exposure-time profile is critical to designing a rational dosing regimen for subsequent pharmacodynamic studies. A parallel intravenous (IV) dosing arm is essential for calculating absolute oral bioavailability.

Caption: Workflow for a rodent pharmacokinetic study.

Protocol: Rodent Pharmacokinetic Profiling

- Animal Model: Male Sprague-Dawley rats (250-300g). Rats are often preferred over mice for initial PK studies due to their larger blood volume, which facilitates serial sampling.[10][11]
- Housing: Animals should be housed individually in conditions compliant with the Guide for the Care and Use of Laboratory Animals, with ad libitum access to food and water.
- Acclimatization: Allow a minimum of 7 days for acclimatization to the facility before any procedures.
- Group Allocation:
 - Group 1 (Oral - PO): n=4-6 rats. Dose via oral gavage.
 - Group 2 (Intravenous - IV): n=4-6 rats. Dose via tail vein injection.
- Dose Formulation & Administration:
 - Vehicle: Select an appropriate vehicle (e.g., 0.5% methylcellulose in water). The hydrochloride salt form of ReN-1869 suggests good aqueous solubility.
 - Dose Level: Based on prior studies, an oral dose of 1-10 mg/kg is a reasonable starting point.[2] The IV dose should be lower (e.g., 1 mg/kg) to avoid acute toxicity and ensure complete dissolution.
- Blood Sampling:
 - Collect serial blood samples (~100-150 µL) from the saphenous or jugular vein at pre-dose (0) and at multiple time points post-administration.
 - Suggested Time Points:
 - IV: 2, 5, 15, 30 min, and 1, 2, 4, 8, 24 hours.
 - PO: 15, 30 min, and 1, 2, 4, 8, 12, 24 hours.
 - Use an anticoagulant (e.g., K2-EDTA) in collection tubes.
- Sample Processing & Analysis:

- Centrifuge blood samples to separate plasma.
- Store plasma at -80°C until analysis.
- Quantify ReN-1869 concentrations using a validated Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method.
- Data Analysis:
 - Use non-compartmental analysis software (e.g., Phoenix WinNonlin) to calculate PK parameters.[\[12\]](#)

Table 1: Key Pharmacokinetic Parameters

Parameter	Description	Importance
C _{max}	Maximum observed plasma concentration	Indicates the peak exposure after administration.
T _{max}	Time at which C _{max} is reached	Provides information on the rate of absorption.
AUC(0-t)	Area under the concentration-time curve	Represents the total drug exposure over time.
t _{1/2}	Elimination half-life	Determines the dosing interval needed to maintain steady-state concentrations.
CL	Clearance	Measures the rate at which the drug is removed from the body.
V _d	Volume of distribution	Indicates the extent of drug distribution into tissues.
F%	Absolute Bioavailability	The fraction of the oral dose that reaches systemic circulation (Calculated as [AUC] _{PO} /[AUC] _{IV}).

Part 4: Pharmacodynamic (PD) & Efficacy Study Design

Objective: To determine the efficacy of **ReN-1869 hydrochloride** in a validated, clinically relevant animal model of neuropathic pain.

Causality of Model Selection: Since preclinical data strongly suggest ReN-1869 is effective in neurogenic pain, a neuropathic pain model is the logical choice.^{[2][4]} The Spinal Nerve Ligation (SNL) model is highly reproducible and mimics key features of human neuropathic pain, such as mechanical allodynia.^{[13][14][15]}

Table 2: Comparison of Common Neuropathic Pain Models

Model	Injury Type	Key Features	Rationale for ReN-1869
Spinal Nerve Ligation (SNL)	Transection/ligation of L5/L6 spinal nerves	Robust, long-lasting mechanical allodynia	Previously validated for ReN-1869; high clinical relevance. ^[4]
Chronic Constriction (CCI)	Loose ligatures around the sciatic nerve	Induces thermal and mechanical hypersensitivity	Good alternative; reflects compression injury. ^{[13][16]}
Partial Sciatic Ligation (PSL)	Ligation of a portion of the sciatic nerve	Simulates partial nerve injury; long-lasting pain. ^[16]	A valid model that could also be used to confirm findings.
Chemotherapy-Induced (e.g., Paclitaxel)	Neurotoxic drug administration	Mimics a common clinical side effect	Expands the potential therapeutic application. ^[16]

Protocol 1: Spinal Nerve Ligation (SNL) Model in Rats

- Animal Model: Male Sprague-Dawley rats (175-200g).
- Anesthesia: Anesthetize the rat using isoflurane or an equivalent injectable anesthetic. Confirm the depth of anesthesia by lack of pedal withdrawal reflex.

- Surgical Procedure:
 - Place the animal in a prone position. Make a skin incision to expose the paraspinal muscles at the L4-S2 level.
 - Carefully remove the L6 transverse process to visualize the L5 and L6 spinal nerves.
 - Isolate the L5 and L6 spinal nerves and tightly ligate them with silk suture.[\[13\]](#)
 - Close the incision in layers (muscle and skin).
 - Sham Control: Perform the identical surgical procedure but do not ligate the nerves.
- Post-Operative Care: Administer post-operative analgesia (e.g., buprenorphine) for 2-3 days. Monitor animals for signs of distress or infection.
- Allodynia Development: Allow 7-14 days for the full development of mechanical allodynia before commencing drug testing.

Protocol 2: Behavioral Assessment of Mechanical Allodynia (von Frey Test)

- Apparatus: A set of calibrated von Frey filaments (logarithmically incremental stiffness). The test is conducted on a wire mesh platform that allows access to the plantar surface of the hind paws.
- Habituation: Place animals in individual clear plastic chambers on the mesh platform for at least 30 minutes before testing to allow for acclimatization.
- Testing Procedure:
 - Apply von Frey filaments to the plantar surface of the ipsilateral (injured) hind paw.
 - Begin with a mid-range filament and use the "up-down" method to determine the 50% paw withdrawal threshold (PWT).
 - A positive response is a sharp withdrawal, flinching, or licking of the paw.

- **Baseline Measurement:** Establish a stable baseline PWT for all animals before nerve ligation and again before drug administration. Animals with a significant drop in PWT post-surgery are included in the study.

Efficacy Study Workflow & Dosing

Caption: Workflow for a neuropathic pain efficacy study.

- **Study Design:** A randomized, blinded, placebo-controlled design is essential.
- **Groups (n=8-10 per group):**
 - Group 1: Sham + Vehicle
 - Group 2: SNL + Vehicle
 - Group 3-5: SNL + ReN-1869 HCl (e.g., 1, 3, 10 mg/kg, PO). Doses should be selected based on PK and previous efficacy data.[\[4\]](#)
 - Group 6: SNL + Positive Control (e.g., Gabapentin, 30-100 mg/kg, IP)
- **Procedure:**
 - On the test day, measure baseline PWT.
 - Administer the assigned treatment.
 - Measure PWT at several time points post-dose (e.g., 30, 60, 120, 240 minutes) to capture the time course of the analgesic effect.
- **Data Analysis:**
 - The primary endpoint is the change in PWT from baseline.
 - Data can be expressed as the percentage of maximum possible effect (%MPE), calculated as: $\%MPE = [(Post\text{-}drug\ PWT - Post\text{-}surgery\ baseline\ PWT) / (Cut\text{-}off\ PWT - Post\text{-}surgery\ baseline\ PWT)] * 100$.[\[15\]](#)

- Use appropriate statistical tests (e.g., two-way repeated measures ANOVA followed by post-hoc tests) to compare treatment groups.

Part 5: Safety & Tolerability

During all in vivo studies, it is critical to monitor for potential adverse effects.

- Clinical Observations: Record daily observations of animal behavior, posture, and activity. Note any signs of sedation, which was observed in human trials.[\[3\]](#)
- Body Weight: Monitor body weight at least twice weekly. Significant weight loss can be an indicator of poor health or drug intolerance.
- Food and Water Intake: Monitor for any significant changes.

Conclusion

The in vivo evaluation of **ReN-1869 hydrochloride** requires a systematic and ethically sound approach. This guide outlines a logical progression from foundational pharmacokinetic profiling to robust efficacy testing in a clinically relevant neuropathic pain model. By correlating drug exposure with analgesic effect and carefully monitoring safety, researchers can generate the high-quality, reproducible data needed to validate the therapeutic potential of ReN-1869 and advance its development as a novel treatment for chronic pain.

References

- Vertex AI Search. **ReN-1869 hydrochloride** (NNC-05-1869 hydrochloride) | Histamine Receptor Antagonist.
- Chizh, B. A., & Headley, P. M. (2024). Animal models of neuropathic pain. *International Review of Neurobiology*, 179, 339–401.
- Pounder, K. C., & Bountra, C. (n.d.).
- Bennett, G. J. (1993). An animal model of neuropathic pain: a review. *Muscle & Nerve*, 16(10), 1040–1048.
- Jaggin, S., & Singh, N. (2011). Animal models of neuropathic pain. *Fundamental & Clinical Pharmacology*, 25(1), 1–28.
- Greentech Bioscience. (n.d.). Animal Models of Neuropathic Pain. Greentech Bioscience Preclinical CRO Services.
- Medical and Pharmaceutical Journal. (n.d.).
- Current Separations. (n.d.).

- Simons, E., et al. (2004). ReN-1869... a novel histamine H1 receptor antagonist, produces potent and selective antinociceptive effects on dorsal horn neurons after inflammation and neuropathy. *Journal of Pharmacology and Experimental Therapeutics*, 309(3), 1230–1238.
- Malmberg, A. B., et al. (2002). ReN 1869, a novel tricyclic antihistamine, is active against neurogenic pain and inflammation. *European Journal of Pharmacology*, 435(1), 43–57.
- The National Committee for Research Ethics in Science and Technology (NENT). (2019). *Ethical Guidelines for the Use of Animals in Research*.
- British Society of Animal Science. (n.d.). *Ethical guidelines for research in animal science*.
- Enago Academy. (2017).
- American Psychological Association. (n.d.). *Guidelines for Ethical Conduct in the Care and Use of Nonhuman Animals in Research*.
- ResearchGate. (n.d.). *Animal model pharmacokinetics and pharmacodynamics: A critical review*.
- Paraza Pharma Inc. (n.d.). *Pharmacokinetics (PK) and In Vivo Studies*.
- WuXi AppTec. (n.d.). *Rodent Pharmacokinetics*.
- Lee, Y., et al. (2025). Discovery of a Novel Multitarget Analgesic Through an In Vivo-Guided Approach. *Pharmaceuticals (Basel)*, 18(2), 205.
- Lee, Y., et al. (2025). Discovery of a Novel Multitarget Analgesic Through an In Vivo-Guided Approach. *PubMed*.
- Sanga, M., et al. (n.d.).

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Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. ReN 1869, a novel tricyclic antihistamine, is active against neurogenic pain and inflammation - *PubMed* [pubmed.ncbi.nlm.nih.gov]
- 3. Safety and pharmacokinetics of ReN1869: a first human dose study in healthy subjects after single-dose administration - *PubMed* [pubmed.ncbi.nlm.nih.gov]
- 4. ReN-1869 [(R)-1-(3-(10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-ylidene)-1-propyl)-3-piperidine carboxylic acid], a novel histamine H1 receptor antagonist, produces potent and

selective antinociceptive effects on dorsal horn neurons after inflammation and neuropathy - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Ethical Statement on Experimental Animal Research | Medical and Pharmaceutical Journal [pharmacoj.com]
- 6. forskningsetikk.no [forskningsetikk.no]
- 7. animal-journal.eu [animal-journal.eu]
- 8. Animal Studies: Important Ethical Considerations You Need to Know - Enago Academy [enago.com]
- 9. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]
- 10. currentseparations.com [currentseparations.com]
- 11. researchgate.net [researchgate.net]
- 12. parazapharma.com [parazapharma.com]
- 13. An overview of animal models for neuropathic pain (Chapter 4) - Neuropathic Pain [cambridge.org]
- 14. An animal model of neuropathic pain: a review [pubmed.ncbi.nlm.nih.gov]
- 15. Discovery of a Novel Multitarget Analgesic Through an In Vivo-Guided Approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Animal Models of Neuropathic Pain – Greentech Bioscience Preclinical CRO Services [en.greentech-bio.com]
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